

Application Notes and Protocols: Hydroxy Ketones in Fragrance Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Hydroxy-3-methyl-2-butanone

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Executive Summary

This document details the applications of specific hydroxy ketones in the synthesis of fragrance compounds. Initial investigation into **4-Hydroxy-3-methyl-2-butanone** reveals a notable absence of its use within the fragrance industry. Authoritative sources explicitly state it is "not for fragrance use"[1]. Consequently, this document will focus on the closely related and industrially significant precursor, 4-Hydroxy-2-butanone, which is a critical intermediate in the production of one of the most valuable berry-aroma compounds: Raspberry Ketone [4-(4-hydroxyphenyl)-2-butanone].

We provide detailed synthetic protocols for the creation of 4-Hydroxy-2-butanone and its subsequent conversion to Raspberry Ketone via Friedel-Crafts alkylation. Quantitative data on catalyst performance is summarized, and key chemical pathways are visualized to guide researchers in the laboratory.

Part 1: 4-Hydroxy-3-methyl-2-butanone - A Clarification

Contrary to what its structure might suggest, **4-Hydroxy-3-methyl-2-butanone** (CAS 3393-64-4) is not utilized as a fragrance ingredient. A comprehensive review of perfumery literature and chemical supplier databases confirms its non-application in fragrance formulations. While the

compound is available commercially for research purposes, it does not possess the desired olfactory properties for use in perfumery. For clarity, its basic chemical properties are provided below.

Table 1: Physicochemical Properties of 4-Hydroxy-3-methyl-2-butanone

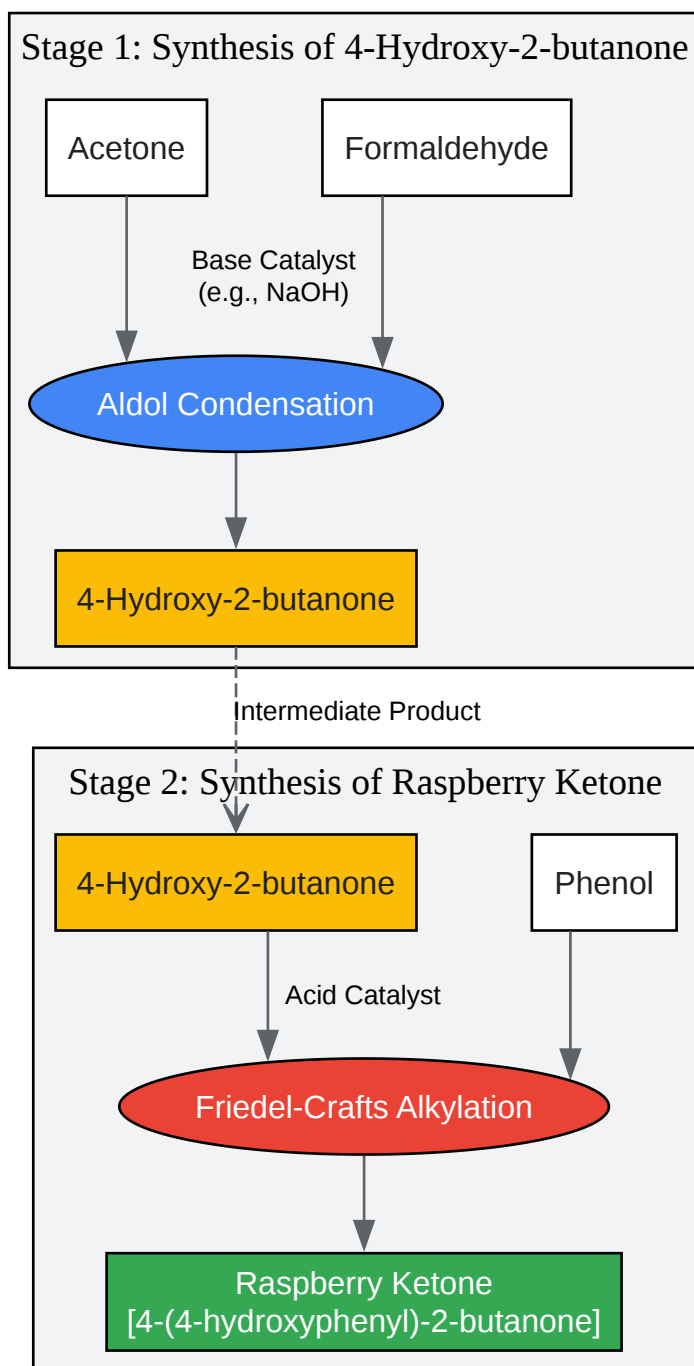
Property	Value
CAS Number	3393-64-4
Molecular Formula	C ₅ H ₁₀ O ₂
Molecular Weight	102.13 g/mol
Boiling Point	189.77 °C (estimated)
Refractive Index	1.4380 @ 20.00 °C
Specific Gravity	0.9930 @ 25.00 °C
Fragrance Usage	Not for fragrance use[1]

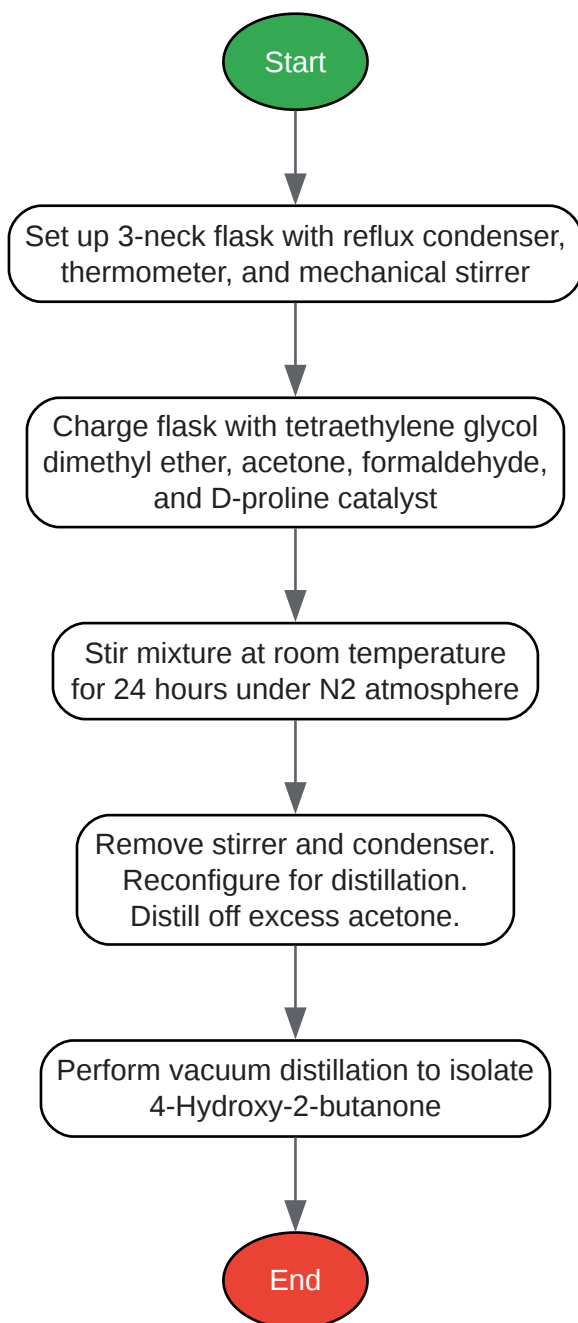
Part 2: 4-Hydroxy-2-butanone - A Key Intermediate for Raspberry Ketone

The primary application of a hydroxy butanone structure in fragrance synthesis lies with 4-Hydroxy-2-butanone (also known as butanone alcohol, CAS 590-90-9). This compound serves as a crucial building block for synthesizing Raspberry Ketone, a phenolic compound prized for its powerful, sweet, and fruity aroma, characteristic of fresh raspberries[2]. The synthesis is a two-stage process: first, the production of 4-Hydroxy-2-butanone, followed by its reaction with phenol to yield Raspberry Ketone.

Synthesis Pathway Overview

The overall industrial pathway involves two main transformations: an Aldol Condensation to create the C4 backbone, followed by a Friedel-Crafts Alkylation to attach the phenyl group.





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References

- 1. 4-hydroxy-3-methyl-2-butanone, 3393-64-4 [thegoodscentscompany.com]
- 2. 4-(4-Hydroxyphenyl)-2-butanone[Raspberry Ketone [benchchem.com]
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Phone: (601) 213-4426
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